

Assessing the Selectivity Profile of (E/Z)-HA155: A Comparative Guide

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Compound of Interest

Compound Name: (E/Z)-HA155

Cat. No.: B15604850

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(E/Z)-HA155 is a potent inhibitor of autotaxin (ATX), a key enzyme in the lysophosphatidic acid (LPA) signaling pathway. Its efficacy as a research tool and potential therapeutic agent is intrinsically linked to its selectivity profile. This guide provides a comparative analysis of **(E/Z)-HA155** with other known autotaxin inhibitors, focusing on their potency and selectivity. While comprehensive, quantitative off-target screening data for **(E/Z)-HA155** against a broad panel of kinases, phosphodiesterases, and G-protein coupled receptors (GPCRs) is not extensively available in the public domain, this guide leverages available data for comparator compounds to illustrate a best-practice framework for such an assessment.

Comparative Selectivity of Autotaxin Inhibitors

(E/Z)-HA155 is distinguished by its high potency against autotaxin, with a reported IC₅₀ value of 5.7 nM.^[1] It is classified as a Type I inhibitor, indicating that it targets the catalytic site of the enzyme. For a comprehensive evaluation, it is crucial to compare its on-target potency and off-target interactions with other well-characterized autotaxin inhibitors representing different binding modes.

Table 1: On-Target Potency of Selected Autotaxin Inhibitors

Compound	Type	Autotaxin IC50 (nM)
(E/Z)-HA155	Type I	5.7
PF-8380	Type I	1.7 - 2.8[1][2][3]
GLPG1690 (Ziritaxestat)	Type IV	100-500[4][5]
IOA-289 (Cambritaxestat)	Mixed Type II/IV	36[6][7]

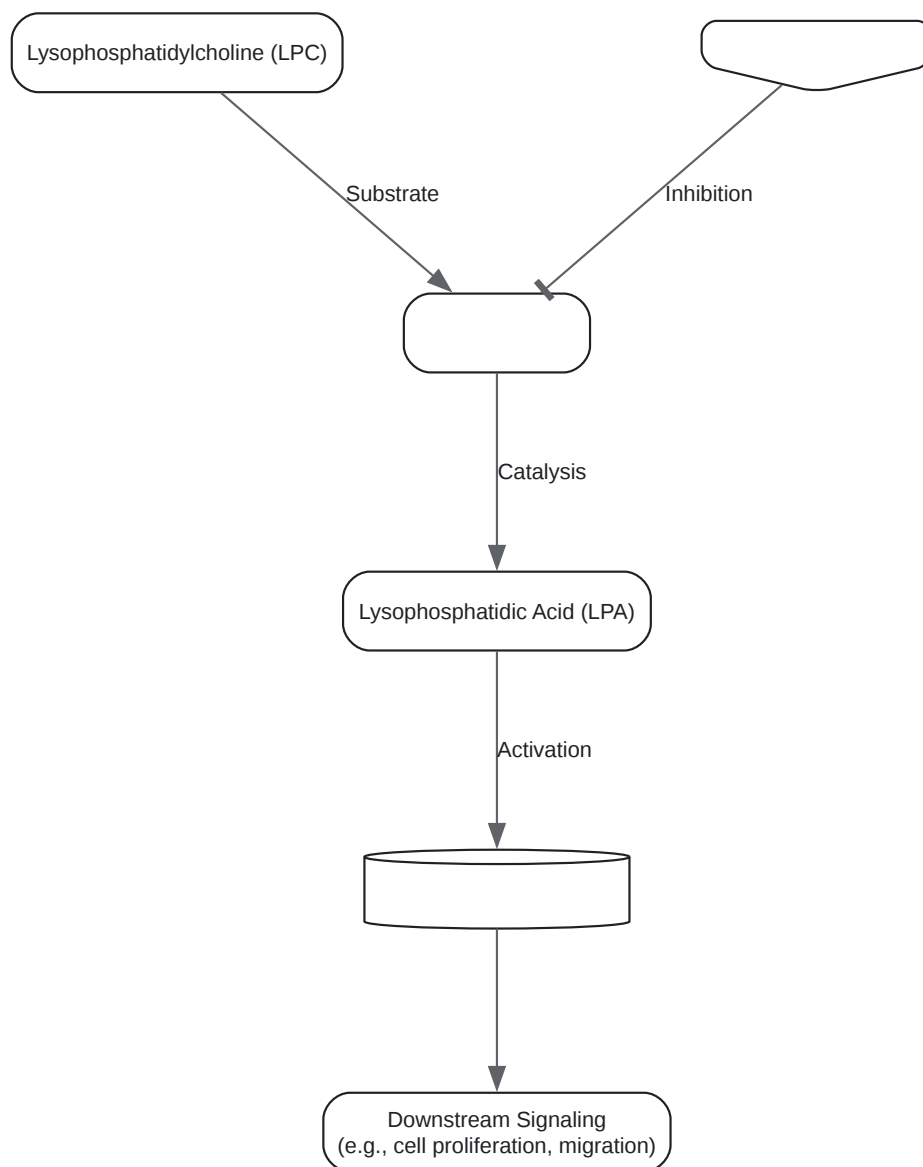
Table 2: Illustrative Selectivity Profile of Comparator Autotaxin Inhibitors

Note: A comprehensive selectivity panel for **(E/Z)-HA155** is not publicly available. The following data for comparator compounds is presented to exemplify a typical selectivity assessment.

Compound	Off-Target	Activity
GLPG1690 (Ziritaxestat)	hERG	IC50 = 15 μ M[8]
IOA-289 (Cambritaxestat)	Broad safety panel	No significant off-target toxicities reported[7]
PF-8380	hERG	IC50 = 480 nM[3]

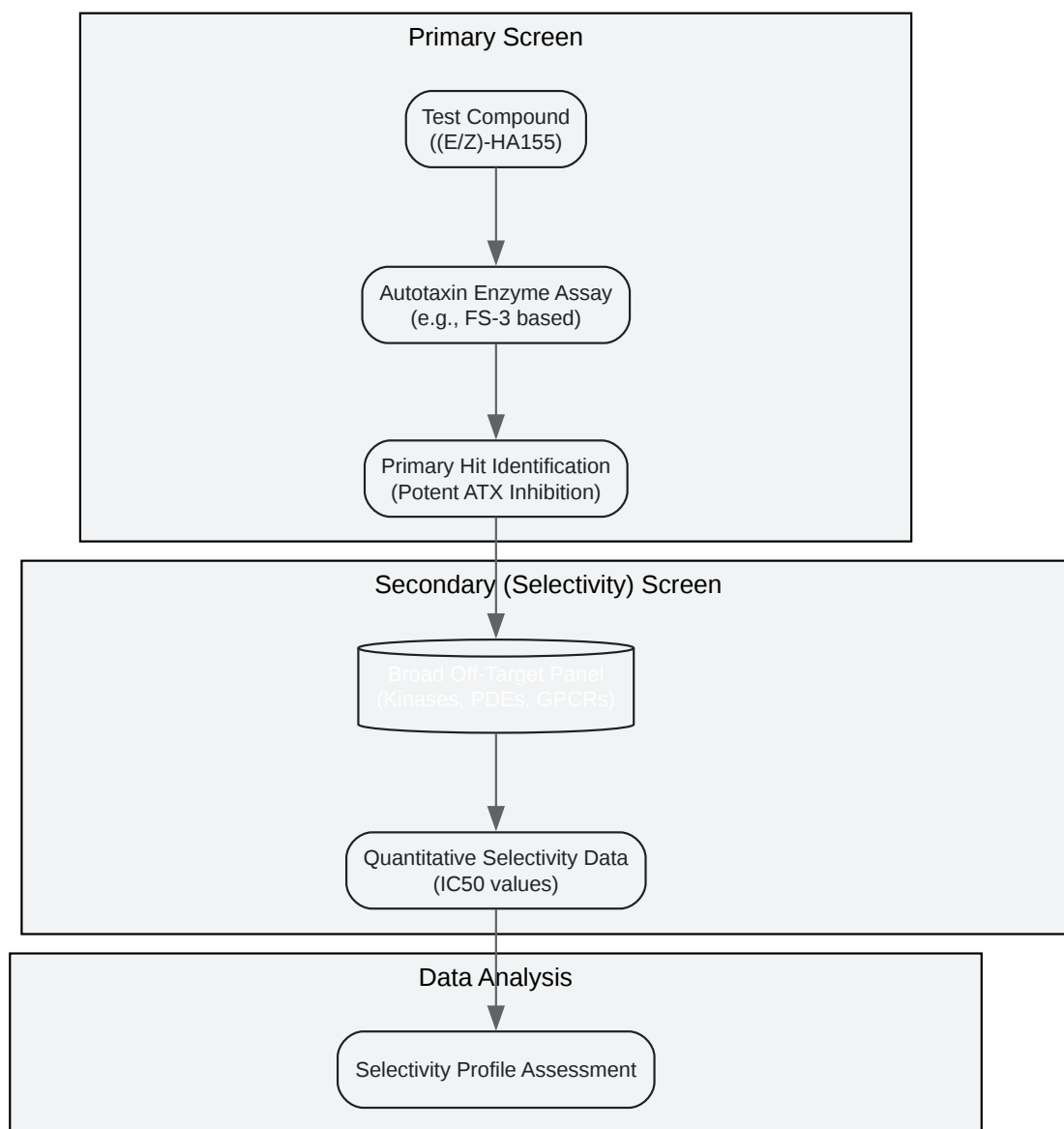
Signaling Pathway and Experimental Workflow

To understand the context of **(E/Z)-HA155**'s activity, it is important to visualize the autotaxin-LPA signaling pathway and the experimental workflow used to assess inhibitor selectivity.



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Autotaxin-LPA Signaling Pathway Inhibition by (E/Z)-HA155.



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